

"2-Hydroxyethyl propionate" physical properties (boiling point, density)

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Compound of Interest

Compound Name: 2-Hydroxyethyl propionate

CAS No.: 24567-27-9

Cat. No.: B1603727

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An In-Depth Technical Guide to the Physical Properties of **2-Hydroxyethyl propionate**

Introduction

2-Hydroxyethyl propionate (CAS No. 24567-27-9), also known as ethylene glycol monopropionate, is a bifunctional molecule containing both a primary hydroxyl group and an ester functional group. This unique structure makes it a valuable intermediate in organic synthesis and a component in the formulation of various materials. A thorough understanding of its core physical properties, such as boiling point and density, is paramount for its effective handling, application, and process design in both research and industrial settings. This guide provides a detailed examination of these properties, the underlying molecular principles that govern them, and the robust experimental methodologies for their verification.

Core Physical Properties of 2-Hydroxyethyl propionate

The fundamental physical characteristics of a compound are dictated by its molecular structure and the resulting intermolecular forces. For **2-Hydroxyethyl propionate**, the key properties are

summarized below.

Physical Property	Value	Conditions	Source
Boiling Point	90-97 °C	at 16 Torr (21.3 hPa)	[1][2]
Density	1.054 ± 0.06 g/cm ³	Predicted	[1][2]
Molecular Formula	C ₅ H ₁₀ O ₃	-	[2][3]
Molecular Weight	118.13 g/mol	-	[2][3]

Expert Insights: The Causality Behind the Properties

A mere listing of physical properties is insufficient for true scientific application. Understanding the why—the relationship between molecular architecture and macroscopic behavior—is critical for prediction, troubleshooting, and innovation.

Boiling Point Analysis

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. The value for **2-Hydroxyethyl propionate** (90-97 °C at 16 Torr) is a direct consequence of the intermolecular forces between its molecules.[1][2]

- **Hydrogen Bonding:** The most significant contributor is the primary hydroxyl (-OH) group. This group allows for strong hydrogen bonding, where the hydrogen atom of one molecule is attracted to the electronegative oxygen atom of a neighboring molecule. This requires substantial thermal energy to overcome, resulting in a relatively high boiling point compared to analogous molecules lacking this group.
- **Dipole-Dipole Interactions:** The ester functional group (-COO-) possesses a significant dipole moment due to the electronegativity difference between the carbon and oxygen atoms. These permanent dipoles lead to dipole-dipole attractions, which are weaker than hydrogen bonds but still contribute significantly to the overall intermolecular cohesion.
- **Effect of Reduced Pressure:** The boiling point is reported at a reduced pressure of 16 Torr. This is a common practice for compounds that may decompose, oxidize, or polymerize at

their atmospheric boiling point. By lowering the external pressure, the temperature required to achieve boiling is significantly reduced, allowing for safer distillation and purification.

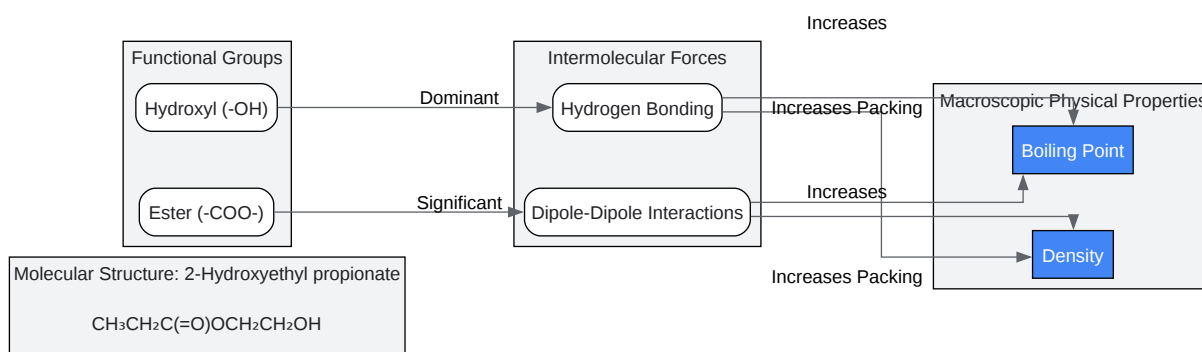
Density Analysis

Density is a measure of mass per unit volume ($D = m/v$) and is influenced by molecular weight and how efficiently the molecules can pack together in a liquid state.[4]

- Molecular Weight: With a molecular weight of 118.13 g/mol, **2-Hydroxyethyl propionate** is denser than water.[2][3]
- Molecular Packing: The combination of the flexible ethyl group and the polar hydroxyl and ester groups influences how closely the molecules can arrange themselves. The strong intermolecular forces, particularly hydrogen bonding, tend to pull the molecules closer together, contributing to a more compact and denser liquid phase. The reported value of 1.054 g/cm³ is consistent with a molecule of this size and functionality.[1][2]

Visualization of Structure-Property Relationships

The following diagram illustrates the connection between the functional groups of **2-Hydroxyethyl propionate** and its key physical properties.



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Caption: Relationship between molecular features and physical properties.

Experimental Protocols for Property Verification

To ensure scientific integrity, physical properties must be verifiable. The following protocols describe self-validating methods for determining the boiling point and density of liquid samples like **2-Hydroxyethyl propionate**.

Protocol 1: Boiling Point Determination via Thiele Tube Method

This microscale method is efficient for determining the boiling point of small sample volumes.

Methodology:

- **Sample Preparation:** Fill a small test tube (Durham tube) to a depth of approximately 2-3 cm with **2-Hydroxyethyl propionate**.
- **Capillary Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end down.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb.
- **Heating:** Insert the assembly into a Thiele tube containing mineral oil, ensuring the heat is applied to the side arm.^[5]
- **Observation:** Heat gently. As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a steady and rapid stream of bubbles emerges.
- **Cooling and Measurement:** Turn off the heat. The stream of bubbles will slow and stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.^[5] This indicates that the vapor pressure of the sample equals the atmospheric pressure.

- Validation: Repeat the heating and cooling cycle at least twice. Consistent temperature readings validate the result. Record the ambient barometric pressure.

Protocol 2: Density Determination by Mass and Volume

This fundamental and direct method provides a reliable density measurement.[4][6]

Methodology:

- Mass of Empty Cylinder: Using an analytical balance, measure and record the mass of a clean, dry 10 mL or 25 mL graduated cylinder.[7]
- Volume Measurement: Carefully add a specific volume of **2-Hydroxyethyl propionate** (e.g., 5.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Mass of Cylinder and Liquid: Measure and record the combined mass of the graduated cylinder and the liquid sample.
- Calculation:
 - Calculate the mass of the liquid by subtracting the mass of the empty cylinder from the combined mass.[7]
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [8]
- Self-Validation and Precision:
 - Perform the measurement in triplicate to ensure reproducibility.
 - Calculate the average density and standard deviation. A low standard deviation indicates high precision.
 - Ensure the temperature of the liquid is recorded, as density is temperature-dependent.

Conclusion

The physical properties of **2-Hydroxyethyl propionate** are a direct reflection of its molecular structure. The presence of both hydroxyl and ester functionalities imparts strong intermolecular

forces, leading to a relatively high boiling point and a density greater than water. The established values for these properties serve as a critical baseline for researchers and professionals. By employing the detailed experimental protocols provided, these properties can be reliably verified, ensuring the accuracy and integrity of any scientific or industrial application involving this versatile compound.

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